

Application Notes and Protocols: Preparing SB-747651A Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: SB-747651A dihydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation, storage, and handling of **SB-747651A dihydrochloride** stock solutions for laboratory research.

Introduction

SB-747651A dihydrochloride is a potent and ATP-competitive inhibitor of mitogen- and stress-activated kinase 1 (MSK1), with an IC₅₀ of 11 nM in in vitro kinase assays.[1][2] It targets the N-terminal kinase domain of MSK1.[1] This compound also shows inhibitory activity against MSK2, PKA, PKB, RSK, and p70S6K in cellular assays.[1] Due to its role in regulating the transcription of inflammatory and immune responses, **SB-747651A dihydrochloride** is a valuable tool for research in areas such as inflammation, cancer, and neurobiology.[2][3] The dihydrochloride salt form generally offers enhanced water solubility and stability compared to the free base.[4]

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **SB-747651A dihydrochloride** is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	C16H22N8O.2HCl	[1]
Molecular Weight	415.32 g/mol	[1]
Purity	≥98% (HPLC)	[1]
CAS Number	1781882-72-1	[1]
Appearance	Solid powder	
Storage	Desiccate at room temperature	[1]

Solubility

SB-747651A dihydrochloride is soluble in both aqueous and organic solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	20.77	50	[1][5]
DMSO	20.77	50	[1][5]

Note: Sonication may be required to achieve maximum solubility in DMSO.[6]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **SB-747651A dihydrochloride** in DMSO.

Materials:

- **SB-747651A dihydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Weighing the Compound: Accurately weigh out 1 mg of **SB-747651A dihydrochloride** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Adding Solvent: Add 240.78 μL of anhydrous DMSO to the microcentrifuge tube containing the compound. This calculation is based on the molecular weight of 415.32 g/mol .
- Dissolving the Compound: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[6]
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2] Ensure tubes are sealed tightly to prevent moisture absorption.[2]

This protocol outlines the preparation of a 10 mM aqueous stock solution.

Materials:

- **SB-747651A dihydrochloride** powder
- Nuclease-free water
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

- Analytical balance

Procedure:

- Weighing the Compound:** Weigh 1 mg of **SB-747651A dihydrochloride** powder and place it in a sterile microcentrifuge tube.
- Adding Solvent:** Add 240.78 μL of nuclease-free water to the tube.
- Dissolving the Compound:** Cap the tube and vortex until the powder is fully dissolved.
- Aliquoting:** Dispense the solution into single-use aliquots.
- Storage:** Store the aqueous stock solution at -20°C for short-term use or -80°C for long-term storage.

Stock Solution Preparation Tables

The following tables provide quick reference volumes for preparing stock solutions of various concentrations.

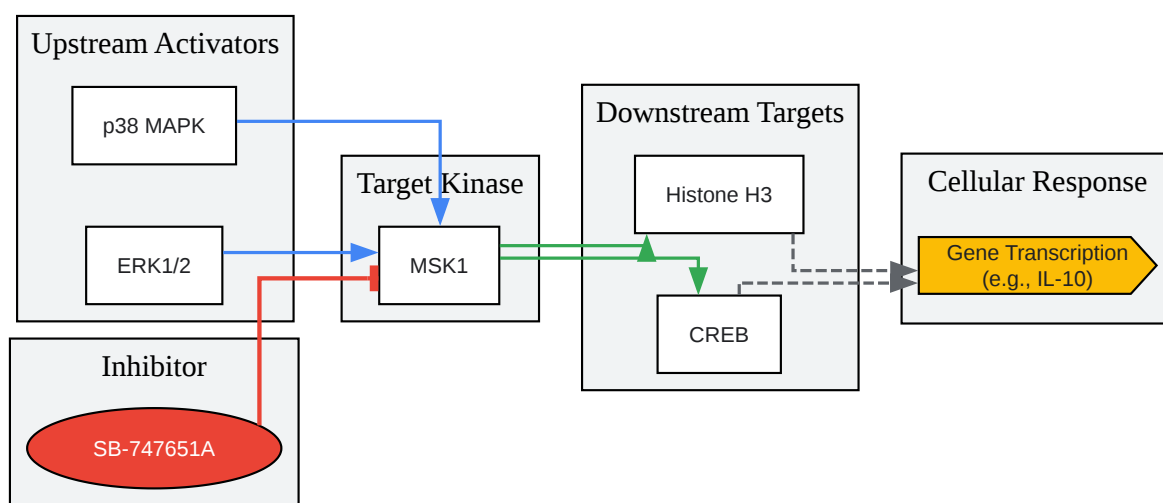
Based on a Molecular Weight of 415.32 g/mol :

Desired Concentration	Volume of Solvent to Add to 1 mg of SB-747651A	Volume of Solvent to Add to 5 mg of SB-747651A	Volume of Solvent to Add to 10 mg of SB-747651A
0.5 mM	4.82 mL	24.08 mL	48.16 mL
1 mM	2.41 mL	12.04 mL	24.08 mL
2.5 mM	0.96 mL	4.82 mL	9.63 mL
5 mM	0.48 mL	2.41 mL	4.82 mL
10 mM	0.24 mL	1.20 mL	2.41 mL
25 mM	0.10 mL	0.48 mL	0.96 mL
50 mM	0.05 mL	0.24 mL	0.48 mL

Data compiled from multiple sources.[1][5]

Signaling Pathway and Experimental Workflow

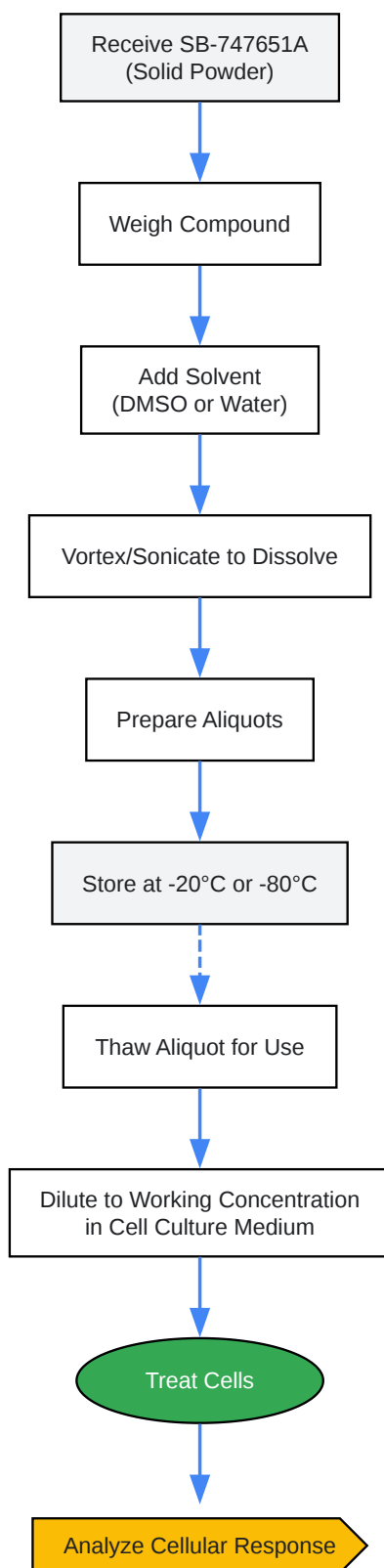
SB-747651A acts downstream of the ERK1/2 and p38 MAPK pathways to inhibit MSK1. This inhibition prevents the phosphorylation of downstream targets like CREB and Histone H3, which are crucial for the transcriptional regulation of genes involved in inflammation and cellular stress responses.[3]



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Caption: Inhibition of the MSK1 signaling pathway by SB-747651A.

The following diagram illustrates a typical workflow from receiving the compound to its use in a cell-based assay.



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Caption: General workflow for preparing and using SB-747651A.

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